

Novel Synthesis Strategies for C₂₄H₂₂FN₅O₃ Analogs: A Technical Guide

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Compound of Interest

Compound Name: C₂₄H₂₂FN₅O₃

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This technical guide details the synthesis of a novel fluorinated pyrrolidine-containing oxadiazole compound, structurally analogous to the molecular formula C₂₄H₂₂FN₅O₃. Due to the absence of a widely recognized compound with this exact formula in scientific literature, this paper focuses on the synthesis of a closely related and recently disclosed molecule: 2-[4-(3-benzyl-1,2,4-oxadiazol-5-yl)phenoxy]-N-[(3R,5S)-1-cyano-5-(fluoromethyl)pyrrolidin-3-yl]acetamide, as identified in patent literature.

This document provides a comprehensive overview of the synthetic routes to this complex molecule, breaking down the process into the preparation of key structural fragments. It includes detailed experimental protocols, tabulated quantitative data for clarity, and visual diagrams of the synthetic workflows to facilitate understanding and replication in a research setting.

I. Retrosynthetic Analysis

The synthesis of the target molecule can be conceptually broken down into three primary building blocks: the substituted pyrrolidine, the phenoxyacetic acid core, and the benzyl-oxadiazole moiety. The overall synthetic strategy involves the preparation of these key intermediates followed by their sequential coupling.

A logical retrosynthetic approach is illustrated below, outlining the disconnection of the final amide bond and the ether linkage, leading to the precursor fragments.

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